

What is the chemical structure of Dihydrobisdechlorogeodin?

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Compound of Interest

Compound Name: *Dihydrobisdechlorogeodin*

Cat. No.: *B1250284*

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An In-depth Technical Guide on the Chemical Structure of **Dihydrobisdechlorogeodin**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical structure of **Dihydrobisdechlorogeodin**, a fungal metabolite with recognized herbicidal properties.

Introduction

Dihydrobisdechlorogeodin is a natural product isolated from fungi belonging to the genus *Acremonium*. Its name indicates a structural relationship to the more widely known fungal metabolite, geodin. Specifically, "bisdechloro" suggests the absence of two chlorine atoms present in geodin, and "dihydro" implies the addition of two hydrogen atoms, typically through the reduction of a double bond or a carbonyl group.

Chemical Structure

The definitive chemical structure of **Dihydrobisdechlorogeodin** was elucidated through spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). It is a derivative of bisdechlorogeodin, which lacks the two chlorine atoms found at positions 5 and 7 on the benzofuran ring of geodin.

The structure of **Dihydrobisdechlorogeodin** is characterized by a spiro[benzofuran-2(3H),1'-cyclohexene] core. The "dihydro" modification in **Dihydrobisdechlorogeodin** refers to the

reduction of the ketone at the 3-position of the benzofuran ring to a hydroxyl group and the saturation of the adjacent double bond.

Chemical Formula: C₁₇H₁₆O₇

CAS Number: 183237-38-9[1]

IUPAC Name: Methyl (2R,3S)-4-hydroxy-3-hydroxy-5'-methoxy-6-methyl-3'-oxospiro[1-benzofuran-2,6'-cyclohexa-1,4-diene]-1'-carboxylate

Structural Relationship Workflow

The logical relationship starting from the parent compound geodin to **Dihydrobisdechlorogeodin** can be visualized as a two-step transformation. This workflow illustrates the conceptual synthesis from a known compound, highlighting the key structural changes.



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Figure 1: Structural relationship of **Dihydrobisdechlorogeodin**.

Physicochemical Properties

A summary of the key physicochemical properties of **Dihydrobisdechlorogeodin** and its parent compounds is presented below for comparative analysis.

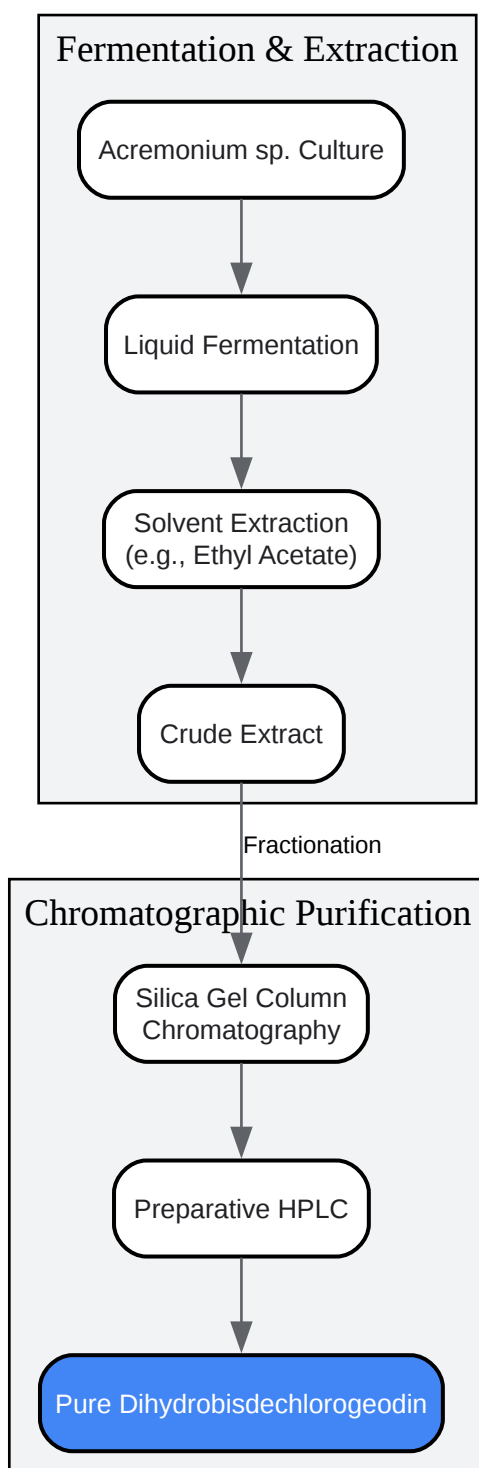
Property	Geodin	Bisdechlorogeodin	Dihydrobisdechlorogeodin
Molecular Formula	C ₁₇ H ₁₂ Cl ₂ O ₇	C ₁₇ H ₁₄ O ₇	C ₁₇ H ₁₆ O ₇
Molecular Weight	399.18 g/mol	330.29 g/mol	332.30 g/mol
CAS Number	427-63-4	59187-35-8	183237-38-9
Key Structural Features	Dichloro-spiro-dione	Spiro-dione	Spiro-mono-one, alcohol

Experimental Protocols

The isolation and structure elucidation of **Dihydrobisdechlorogeodin** involved standard natural product chemistry techniques. The following is a generalized experimental protocol based on typical procedures for isolating fungal metabolites.

Isolation and Purification Workflow

The general workflow for obtaining pure **Dihydrobisdechlorogeodin** from a fungal culture is outlined below. This process involves fermentation, extraction, and chromatographic separation.



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Figure 2: Isolation workflow for **Dihydrobisdechlorogedin**.

1. Fermentation:

- A pure culture of *Acremonium* sp. is inoculated into a suitable liquid fermentation medium.
- The culture is incubated under controlled conditions (temperature, agitation, aeration) to promote the production of secondary metabolites.

2. Extraction:

- The fermentation broth is separated from the mycelium by filtration.
- The culture filtrate is extracted with an organic solvent, typically ethyl acetate.
- The organic phases are combined, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield a crude extract.

3. Purification:

- The crude extract is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol) to separate fractions based on polarity.
- Fractions containing the target compound are identified by thin-layer chromatography (TLC).
- Further purification is achieved by preparative high-performance liquid chromatography (HPLC) on a C18 column to yield pure **Dihydrobisdechlorogeodin**.

4. Structure Elucidation:

- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact mass and molecular formula of the purified compound.
- Nuclear Magnetic Resonance (NMR): 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are performed to elucidate the chemical structure, including the connectivity of atoms and the stereochemistry.

Biological Activity

Dihydrobisdechlorogeodin has been identified as a metabolite with herbicidal activity. Its potential as a natural herbicide warrants further investigation into its mode of action and

spectrum of activity against various plant species.

Conclusion

Dihydrobisdechlorogeodin is a structurally interesting natural product derived from the fungus *Acremonium*. Its chemical structure has been established through detailed spectroscopic analysis. The information provided in this guide serves as a comprehensive technical resource for researchers and professionals in the fields of natural product chemistry, drug discovery, and agricultural science.

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References

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